

Proper Disposal of Spinosyn D: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Spinosyn D*

Cat. No.: *B165685*

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The proper disposal of **Spinosyn D**, a component of the biopesticide Spinosad, is critical for ensuring laboratory safety and environmental protection.[1][2] Due to its high toxicity to aquatic organisms, specific procedures must be followed to prevent its release into the environment.[3] This guide provides detailed, step-by-step instructions for the safe handling and disposal of **Spinosyn D** waste in a research or laboratory setting, in accordance with established safety and regulatory standards.

Regulatory Framework

In the United States, the disposal of pesticides like **Spinosyn D** is governed by federal laws, primarily the Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) and the Resource Conservation and Recovery Act (RCRA).[4][5][6] While FIFRA regulates pesticides until they are designated as waste, RCRA ensures the responsible management of that hazardous waste.[4][5] It is crucial to remember that state and local regulations can be more stringent than federal requirements.[7] Therefore, always consult your institution's Environmental Health and Safety (EHS) department and local authorities for specific guidance.

Pre-Disposal Handling and Safety

Before disposal, proper handling and storage are essential to minimize risks.

Personal Protective Equipment (PPE): When handling **Spinosyn D** waste, wear appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile).[8]
- Safety goggles with side-shields.[8]
- A lab coat or other protective clothing.[8]

Storage:

- Store **Spinosyn D** waste in its original or a suitable, tightly closed, and clearly labeled container.[8]
- Keep the waste container in a cool, dry, and well-ventilated area, separate from incompatible materials.[8]
- Do not contaminate water, food, or feed during storage.[8]

Spill Management:

- In case of a spill, avoid breathing dust or vapors.[8]
- Mechanically collect the spilled material using spark-proof tools and place it in a suitable container for disposal.[8]
- Prevent the spill from entering drains, sewers, or watercourses.[3][8]
- Collect any spillage, as it is very toxic to aquatic life.[3]

Step-by-Step Disposal Procedures

The primary principle for **Spinosyn D** disposal is to avoid environmental release.[3] Never discharge **Spinosyn D** or its containers into drains, sewers, or water bodies.[3][8]

Step 1: Waste Classification Identify the type of **Spinosyn D** waste you are handling:

- Unused or Expired Product: Pure **Spinosyn D** or concentrated solutions.
- Contaminated Materials: Items such as gloves, bench paper, pipette tips, or labware that have come into contact with **Spinosyn D**.

- Empty Containers: Original packaging that held **Spinosyn D**.

Step 2: Disposal of Unused Product and Contaminated Materials The recommended method for disposing of **Spinosyn D** waste is through a licensed hazardous waste contractor.

- Segregate Waste: Keep **Spinosyn D** waste separate from other chemical waste streams unless instructed otherwise by your EHS department.
- Package Securely: Place all waste, including contaminated solids, into a designated hazardous waste container. Ensure the container is sealed and properly labeled.
- Arrange for Pickup: Contact your institution's EHS office to schedule a pickup by a licensed chemical waste disposal company. These companies are equipped to handle and transport hazardous materials for disposal via methods like controlled incineration with flue gas scrubbing.^[8]
- Check Local Programs: In some regions, programs often called "Clean Sweep" are available for pesticide disposal, which may be an option for commercial or research institutions.^[4]

Step 3: Managing Empty Containers Properly rinsed containers may be disposed of as non-hazardous waste or recycled, depending on local regulations.

- Triple Rinse the Container:
 - Fill the empty container about one-quarter full with a suitable solvent (e.g., water, as specified on the product label or by your EHS department).
 - Secure the cap and shake vigorously for 30 seconds.
 - Pour the rinsate (the rinse water) into a hazardous waste container for later disposal. Do not pour it down the drain.^[7]
 - Repeat this rinsing procedure two more times.^[9]
- Render Unusable: After triple-rinsing, puncture the container to prevent reuse.^[8]
- Final Disposal: The rinsed and punctured container can typically be disposed of in a sanitary landfill or offered for recycling if programs are available.^{[8][9]} Confirm this with your local

waste authority.

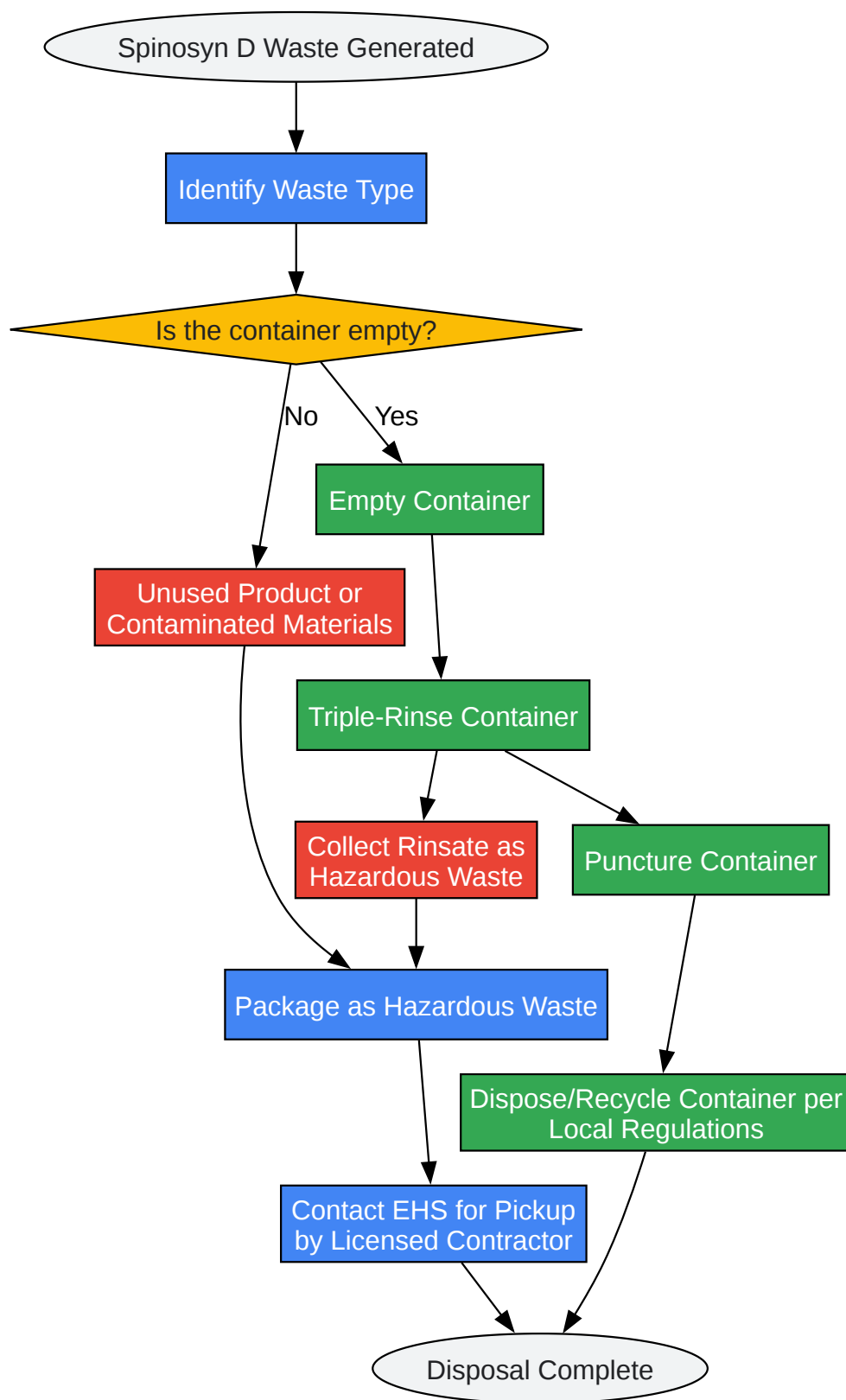
Spinosyn D Safety and Regulatory Profile

The following table summarizes key quantitative data for **Spinosyn D** and its parent mixture, Spinosad.

Parameter	Value / Information	Source(s)
Identifiers		
CAS Number	131929-63-0	[3]
UN Number	UN3077	[3]
GHS Hazard Information		
Hazard Pictogram	GHS09 (Environment)	[3]
Signal Word	Warning	[3]
Hazard Statements	H400: Very toxic to aquatic life.H410: Very toxic to aquatic life with long lasting effects.	[3]
Precautionary Statements	P273: Avoid release to the environment.P391: Collect spillage.P501: Dispose of contents/container in accordance with regulations.	[3]
Toxicology (Spinosad)		
Oral LD ₅₀ (Rat)	>5,000 mg/kg	[10]
Inhalation LC ₅₀ (Rat)	>5.0 mg/L for 4 hours	[10]
Environmental Fate		
Aquatic Toxicity	Slightly to highly toxic to aquatic organisms, depending on the species.	[2][11][12]
Soil Half-life	9 to 17 days (rapidly broken down by microbes).	[2]
Water Half-life	<1 day in the presence of sunlight.	[2][12]

Visualized Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Spinosyn D** waste generated in a laboratory setting.



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Caption: Decision workflow for **Spinosyn D** waste disposal.

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